

Application Notes and Protocols: Intraperitoneal Injection of Alisol B 23-acetate in Hamsters

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Compound of Interest

Compound Name: *Alisol B 23-acetate*

Cat. No.: *B600197*

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Introduction

Alisol B 23-acetate, a natural triterpenoid compound isolated from the rhizomes of *Alisma orientale*, has garnered significant scientific interest due to its diverse pharmacological activities. These include potent anti-inflammatory, antiviral, and lipid-lowering properties. In hamster models, **Alisol B 23-acetate** has been notably investigated for its therapeutic potential in treating COVID-19, where it has been shown to reduce viral load and ameliorate lung damage.^{[1][2]} This document provides detailed application notes and standardized protocols for the intraperitoneal (IP) injection of **Alisol B 23-acetate** in hamsters to facilitate further research and development.

Data Presentation

Table 1: In Vivo Efficacy of Alisol B 23-acetate in a Hamster Model of SARS-CoV-2 Infection

Parameter	Control Group	Alisol B 23-acetate Treated Group	Percentage Change	Reference
Viral Copy Number (Lung)	High	Significantly Decreased	-	[1][2]
CD4+ T Lymphocyte Infiltration	High	Reduced	-	[1]
CD11b+ Macrophage Infiltration	High	Reduced	-	
Lung Damage	Severe	Ameliorated	-	
Pro-inflammatory Cytokines (IL-17, IFN γ)	Elevated	Reduced	-	

Note: Specific quantitative values were not available in the provided search results. The table reflects the qualitative findings of the cited studies.

Table 2: Pharmacokinetic Profile of Alisol B 23-acetate (in Rats)

Parameter	Value	Reference
Half-life (t $\frac{1}{2}$) in Plasma	8.43 hours	

Note: This pharmacokinetic data is from studies in rats and may serve as a preliminary reference for hamster studies.

Experimental Protocols

Protocol 1: Preparation of Alisol B 23-acetate for Intraperitoneal Injection

Materials:

- **Alisol B 23-acetate** (powder form)
- Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 400 (PEG400)
- Saline (0.9% NaCl)
- Sterile, pyrogen-free microcentrifuge tubes
- Vortex mixer
- Sterile syringes and needles (25-27 gauge)

Procedure:

- Stock Solution Preparation:
 - Weigh the desired amount of **Alisol B 23-acetate** powder in a sterile microcentrifuge tube.
 - Dissolve the powder in DMSO to create a concentrated stock solution. Vortex thoroughly to ensure complete dissolution.
- Working Solution Preparation:
 - For the final injection volume, prepare a vehicle solution consisting of PEG400 and saline. A common ratio is 10% DMSO, 40% PEG400, and 50% saline.
 - Slowly add the **Alisol B 23-acetate** stock solution to the vehicle solution while vortexing to prevent precipitation.
 - The final concentration of the working solution should be calculated based on the desired dosage and the injection volume.
- Sterility:

- All preparation steps should be conducted under sterile conditions in a laminar flow hood to prevent contamination.
- The final solution should be filtered through a 0.22 µm syringe filter before injection.

Protocol 2: Intraperitoneal Injection Procedure in Hamsters

Materials:

- Syrian hamsters (specify age, weight, and sex)
- Prepared **Alisol B 23-acetate** solution
- Sterile syringes (1 mL) and needles (25-27 gauge)
- 70% Ethanol for disinfection
- Appropriate animal restraints

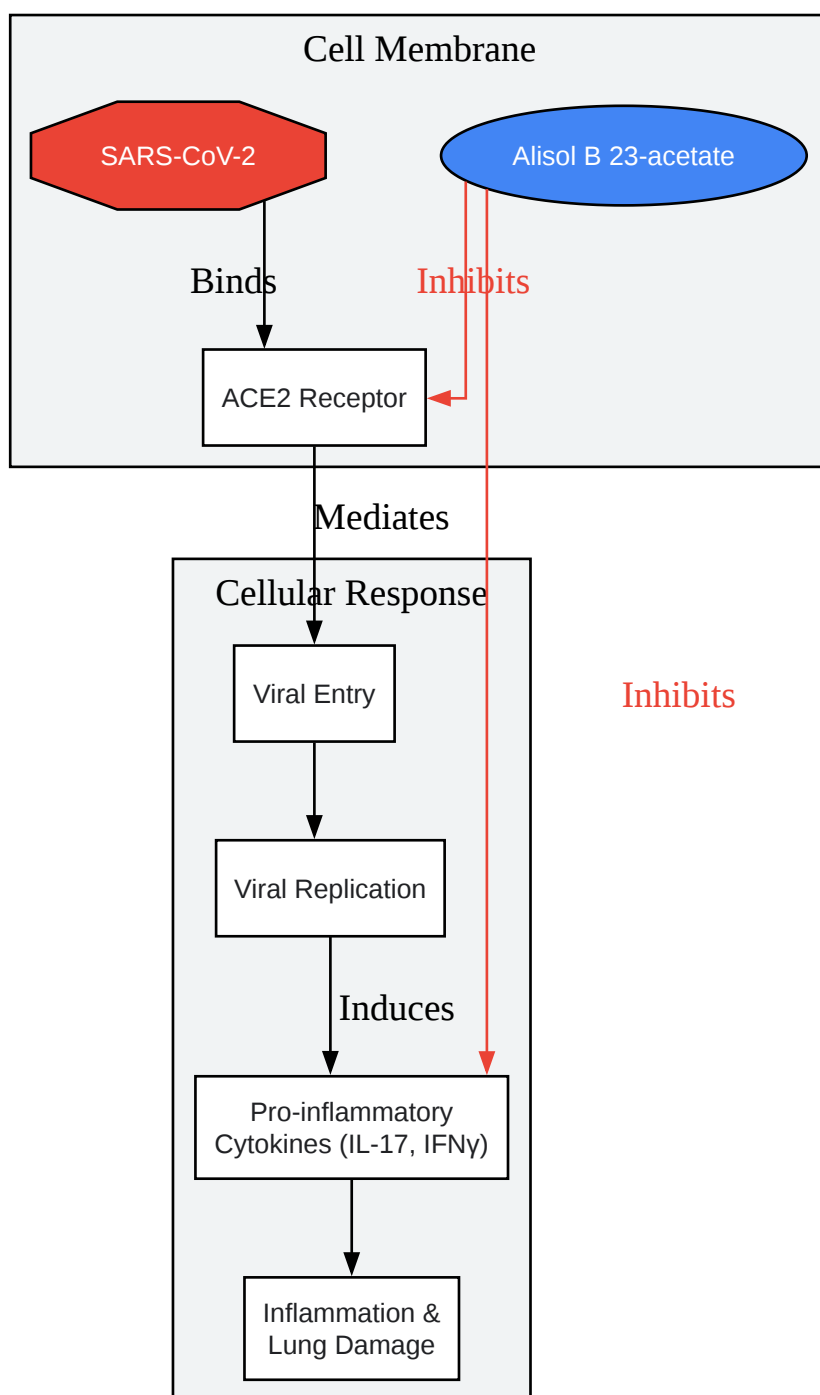
Procedure:

- Animal Handling:
 - Gently restrain the hamster. Proper handling techniques are crucial to minimize stress and ensure accurate injection.
- Injection Site Preparation:
 - Locate the injection site in the lower right or left quadrant of the abdomen to avoid injuring the bladder or cecum.
 - Disinfect the injection site with a 70% ethanol wipe.
- Injection:
 - Hold the syringe with the needle bevel up.

- Insert the needle at a 30-45 degree angle into the peritoneal cavity.
- Gently aspirate to ensure the needle has not entered a blood vessel or organ.
- Slowly inject the **Alisol B 23-acetate** solution. The typical injection volume for a hamster is 0.1-0.5 mL.
- Post-Injection Monitoring:
 - Return the hamster to its cage and monitor for any signs of distress, such as lethargy, abdominal swelling, or changes in behavior.
 - Record any adverse events.

Signaling Pathways and Workflows

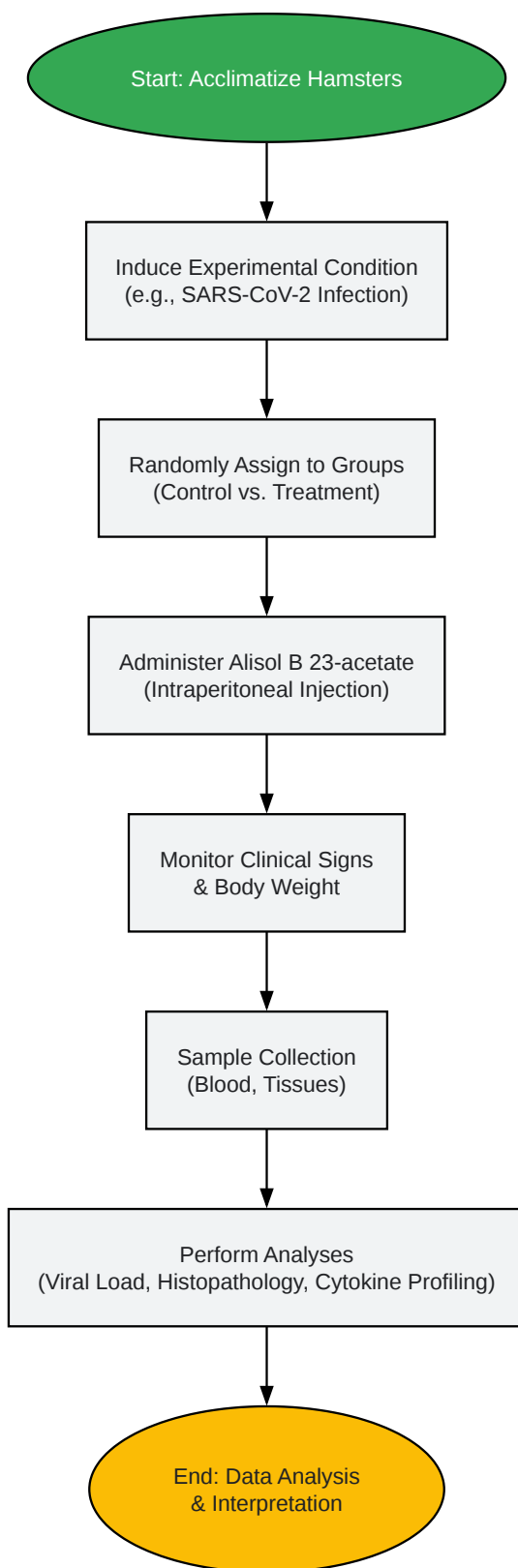
Signaling Pathway of Alisol B 23-acetate in Inhibiting Coronavirus Entry and Inflammation



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Caption: **Alisol B 23-acetate** inhibits viral entry and inflammation.

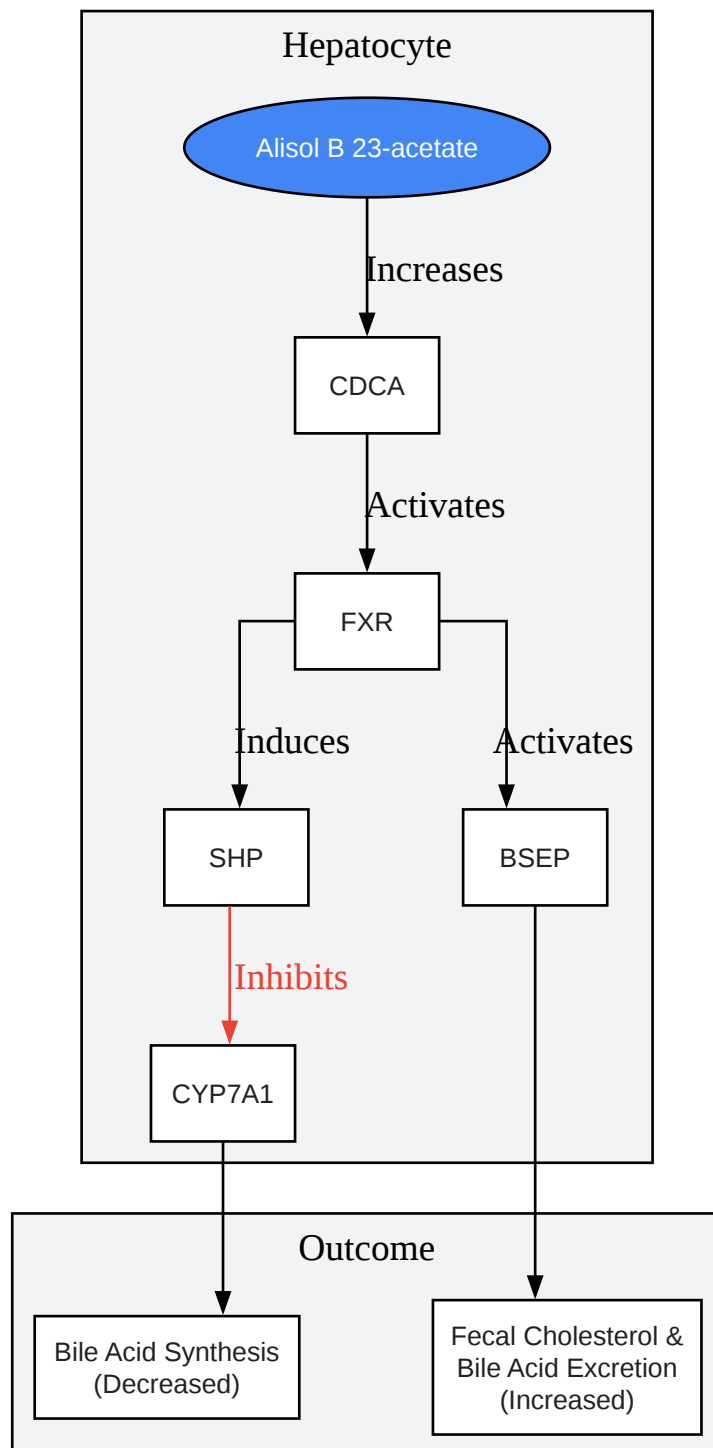
Experimental Workflow for In Vivo Hamster Studies



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Caption: General experimental workflow for hamster studies.

Signaling Pathway of Alisol B 23-acetate in Lipid Metabolism



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Caption: **Alisol B 23-acetate** regulates bile acid metabolism via FXR.

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References

- 1. Alisol B 23-acetate broadly inhibits coronavirus through blocking virus entry and suppresses proinflammatory T cells responses for the treatment of COVID-19 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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